

# An In-depth Technical Guide to Vat Red 15 (CAS 4216-02-8)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vat Red 15

Cat. No.: B1585388

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Vat Red 15**, a synthetic vat dye identified by CAS number 4216-02-8. This document collates critical data on its chemical and physical properties, outlines its primary applications, and presents relevant safety and handling information.

## Chemical and Physical Properties

**Vat Red 15** is a purple-red powder known for its excellent fastness properties, making it a valuable colorant in various industrial applications.<sup>[1][2][3]</sup> Its chemical identity is established by several synonyms, including C.I. 71100, C.I. Pigment Red 194, and Vat Bordeaux HRR.<sup>[4]</sup>

Table 1: Chemical Identification of **Vat Red 15**

Identifier	Value
CAS Number	4216-02-8
Molecular Formula	C <sub>26</sub> H <sub>12</sub> N <sub>4</sub> O <sub>2</sub> [4][5][6][7] or C <sub>27</sub> H <sub>13</sub> N <sub>3</sub> O <sub>2</sub> [1][8][9][10][11][12]
Molecular Weight	412.41 g/mol [4][6][13] or 411.41 g/mol [1][8][9][10][12]
C.I. Name	Vat Red 15, Pigment Red 194[4]
Synonyms	Vat Bordeaux 2R, Bordeaux RR[1][2]

Note on Molecular Formula: There is a discrepancy in the reported molecular formula across various sources. Researchers should verify the molecular structure from a definitive analytical source.

Table 2: Physical and Chemical Properties of **Vat Red 15**

Property	Value
Appearance	Purple-red powder[1][2][3]
Melting Point	490-492 °C[4]
Boiling Point	906.7 °C at 760 mmHg[4]
Density	1.66 g/cm <sup>3</sup> [4]
Solubility	Insoluble in ethanol and acetone. Slightly soluble in chloroform, pyridine, and toluene.[1][2][3][5]
Heat Resistance	≥ 300 °C[4]
Light Fastness	7-8[4]
Acid and Alkali Resistance	Good (Rating of 5)[4]

## Applications

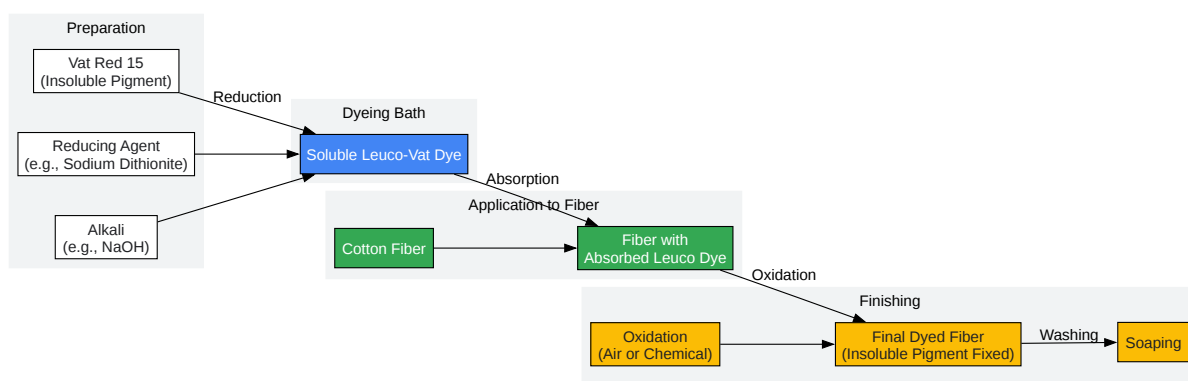
The primary application of **Vat Red 15** is in the textile industry for dyeing and printing on cotton fabrics due to its strong and vibrant red color with good light and heat resistance.<sup>[2][4]</sup> It is particularly noted for its good coverage of "dead cotton" (immature cotton fibers).<sup>[3][9]</sup> The dyeing process involves reducing the insoluble vat dye to a soluble leuco form, which has an affinity for the cotton fiber, followed by oxidation back to the insoluble form, trapping the dye within the fiber.

Beyond textiles, **Vat Red 15** is also processed into an organic pigment for use in:

- Inks: For high-quality, long-lasting prints.<sup>[1][4]</sup>
- Paints and Coatings: To achieve a bluish-red shade with good resistance properties.<sup>[4]</sup>
- Plastics and Polymers: As an additive to impart a red color.<sup>[4]</sup>

## The Vat Dyeing Process

The application of **Vat Red 15** to cotton fibers follows the general principle of vat dyeing. This process can be visualized as a multi-step workflow.



[Click to download full resolution via product page](#)

Caption: Workflow of the vat dyeing process for cotton using **Vat Red 15**.

## Experimental Protocol: Vat Dyeing of Cotton with Vat Red 15

While specific industrial protocols may vary, a general laboratory-scale procedure for vat dyeing of cotton with **Vat Red 15** can be outlined as follows. This protocol is based on the general principles of vat dyeing.

Materials:

- **Vat Red 15** powder
- Cotton fabric swatch

- Sodium hydroxide (NaOH)
- Sodium dithionite ( $\text{Na}_2\text{S}_2\text{O}_4$ )
- Glacial acetic acid
- Soap solution
- Distilled water
- Beakers, heating plate with magnetic stirrer, graduated cylinders, and a thermometer.

Procedure:

- Preparation of the Dyebath (Vatting):
  - In a beaker, prepare a stock solution of **Vat Red 15** by pasting a known amount of the dye powder with a small amount of water.
  - In a separate beaker (the dyebath), add a calculated volume of water and heat to 50-60°C.
  - Add a calculated amount of sodium hydroxide to the dyebath and stir until dissolved.
  - Gradually add the **Vat Red 15** stock solution to the dyebath.
  - Slowly add sodium dithionite to the dyebath. The color of the solution should change as the insoluble dye is reduced to its soluble leuco form. This process is known as "vatting". The leuco form of **Vat Red 15** is described as brown with green fluorescence in alkaline conditions.<sup>[3][9]</sup>
  - Maintain the temperature and stir for 10-15 minutes to ensure complete reduction.
- Dyeing:
  - Introduce the pre-wetted cotton fabric swatch into the dyebath.
  - Ensure the fabric is fully submerged and agitated gently to promote even dye uptake.
  - Continue dyeing for 30-60 minutes at the recommended temperature.

- Oxidation:
  - Remove the fabric from the dyebath and squeeze out the excess liquor.
  - Expose the fabric to air for 10-20 minutes. The color of the dye will change as the leuco form is oxidized back to the insoluble pigment form within the cotton fibers. This can be accelerated by using a chemical oxidizing agent like hydrogen peroxide or sodium perborate in a separate bath.
- Soaping and Rinsing:
  - To improve fastness properties and remove any loose surface dye, the fabric is "soaped". This involves washing the dyed fabric in a hot solution of soap or a synthetic detergent at or near the boil for 10-15 minutes.
  - Rinse the fabric thoroughly with hot and then cold water.
  - Neutralize the fabric in a dilute solution of acetic acid if necessary.
  - Finally, rinse with cold water and air dry.

## Fastness Properties

**Vat Red 15** exhibits good to excellent fastness on cotton, which is a key attribute for its use in textiles.

Table 3: Fastness Properties of **Vat Red 15** on Cotton

Fastness Test	Grade
Light Fastness (Standard)	6-7[10]
Soaping Fastness (Fading)	4-5[10]
Soaping Fastness (Staining)	4-5[10]
Chlorine Fastness	4-5[10][11]
Ironing Fastness	4-5[11][12]
Dry Rubbing Fastness	4-5[10]
Wet Rubbing Fastness	3-4[10]

Grades are typically on a scale of 1 to 5 (or 1 to 8 for light fastness), with higher numbers indicating better fastness.

## Safety and Toxicological Information

The Material Safety Data Sheet (MSDS) for **Vat Red 15** indicates several potential hazards.[8] Users should handle this chemical with appropriate personal protective equipment in a well-ventilated area.

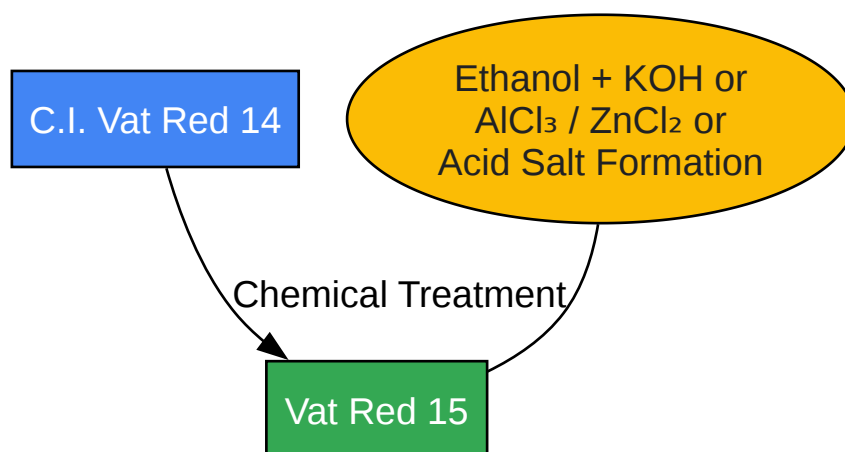
- Hazards: Harmful if swallowed. May cause irritation to the skin, eyes, and respiratory tract.[8]
- Stability: Stable under normal temperatures and pressures.[8]
- Incompatibilities: Strong oxidizing and reducing agents.[8]
- Toxicological Data: Limited specific toxicological data is available. The MSDS notes that mutagenicity data has been reported, but it is not listed as a carcinogen by major regulatory bodies.[8] As with many dyes, its toxicological properties have not been thoroughly investigated.[8]

## Synthesis

The manufacturing of **Vat Red 15** is related to C.I. Vat Red 14 (CAS 4216-01-7). Several methods have been described, including:

- Treatment of C.I. Vat Red 14 with ethanol and potassium hydroxide, followed by filtration, evaporation, and acidification.[9][14]
- Fractional crystallization of salts of C.I. Vat Red 14 from an organic solvent.[9][14]
- Treatment of C.I. Vat Red 14 with aluminum chloride or zinc chloride.[9][14]

A logical representation of the synthesis relationship is as follows:



[Click to download full resolution via product page](#)

Caption: Synthesis of **Vat Red 15** from C.I. Vat Red 14.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sdinternational.com [sdinternational.com]
- 2. Vat Red 15, Vat Red 15 Dye [xcwydyes.com]
- 3. VAT RED 15|CAS NO.4216-02-8 [chinainterdyes.com]
- 4. Cas 4216-02-8,Vat Red 15 | lookchem [lookchem.com]



- 5. China Biggest Vat Red 15 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. Vat Dyes [m.chemicalbook.com]
- 8. cncolorchem.com [cncolorchem.com]
- 9. worlddyevariety.com [worlddyevariety.com]
- 10. cncolorchem.com [cncolorchem.com]
- 11. China Biggest C.I. Vat Red 15 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 12. China VAT RED 2R (VAT RED 15) Manufacturers, Suppliers & Factory - Products - DIMACOLOR INDUSTRY GROUP CO.,LTD [dimacolorgroup.com]
- 13. medchemexpress.com [medchemexpress.com]
- 14. tkechemical.com [tkechemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Vat Red 15 (CAS 4216-02-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585388#vat-red-15-cas-number-4216-02-8-technical-data-sheet]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)